

handling chromium acetate safety precautions toxicity

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Chromium(III) acetate

CAS No.: 39430-51-8

Cat. No.: S1900541

[Get Quote](#)

Chemical Identity and Hazards

- **Chemical Name: Chromium(III) Acetate**
- **Common Form:** Hydrated salt, appearing as a dark green solid [1].
- **Toxicity Profile: Chromium(III) acetate** is considered to have **low acute toxicity** and is significantly less toxic and safer than carcinogenic chromium(VI) compounds [1]. However, as a heavy metal compound, it still poses health risks through prolonged or repeated exposure to dust via inhalation or ingestion [1].

Exposure Limits and Physical Properties

While specific occupational exposure limits for **Chromium(III) Acetate** were not located, the following table summarizes key handling information.

Aspect	Details & Guidelines
OSHA PEL (Cr III)	Not specifically listed in search results; handle as a nuisance dust and per general safety protocols.
Physical Form	Dark green, solid crystalline powder [1].

Aspect	Details & Guidelines
Solubility	Soluble in water and polar organic solvents (e.g., ethanol, acetone) [1].
Primary Hazards	Inhalation of dust, ingestion, skin/eye contact. Avoid prolonged/repeated exposure [1].

Safe Handling and Personal Protective Equipment (PPE)

Adopt these precautions to minimize exposure when handling the powdered solid.

- **Engineering Controls:** Use procedures with **adequate ventilation** or a **fume hood** to prevent inhalation of dust [1].
- **Personal Protective Equipment (PPE):**
 - **Wear gloves, goggles, and a lab coat** during handling [1].
 - Consider a respirator if ventilation is insufficient and dust levels are significant.

First Aid and Spill Response

- **Inhalation:** Move person to fresh air.
- **Skin Contact:** Wash thoroughly with soap and water.
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do.
- **Ingestion:** Rinse mouth. Do NOT induce vomiting. Seek medical attention.
- **Spill Management:** Wear appropriate PPE. Carefully collect spilled material, place in a sealed container, and avoid generating dust [1].

Waste Disposal and Environmental Safety

- **Waste Management:** Chromium(III)-containing waste **must not be discharged untreated** into drains or the environment [1].
- **Disposal Methods:** Collect waste for disposal according to local environmental regulations. Common treatment methods include precipitation and filtration [1].

Frequently Asked Questions (FAQs)

Q1: What is the critical difference between Chromium(III) and Chromium(VI)?

Chromium(III) is a trivalent, stable form with lower toxicity, making it safer for industrial use. Chromium(VI) is hexavalent, highly toxic, carcinogenic, and an environmental hazard [1].

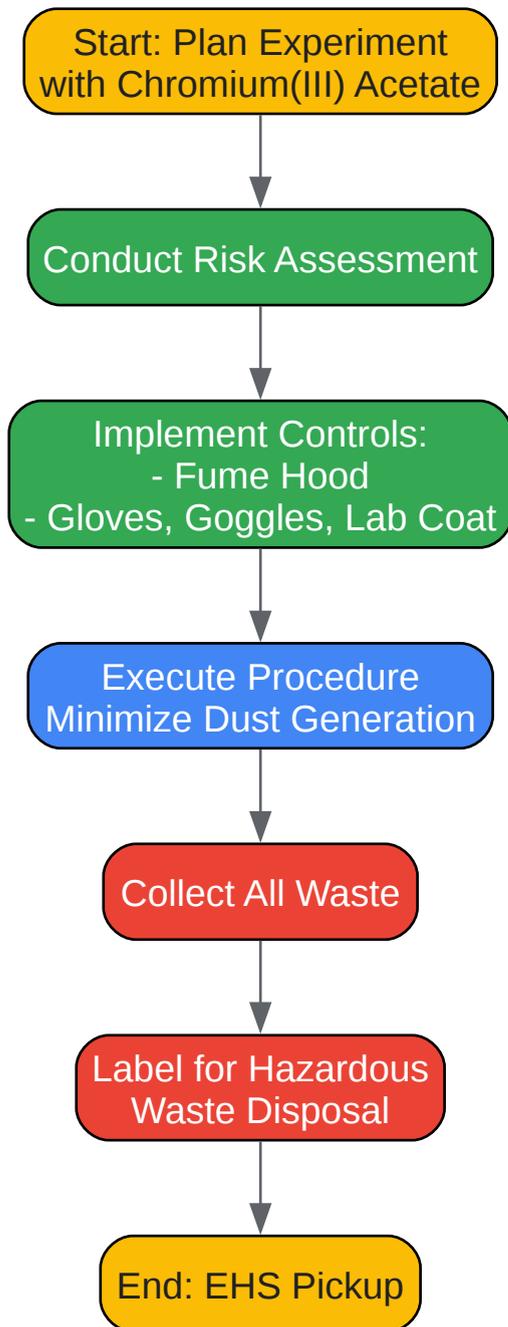
Q2: Can chromium acetate be handled on the benchtop?

For small, controlled amounts that generate no dust, benchtop use may be acceptable. However, any procedure that involves transferring powder or could generate aerosols or dust should be conducted in a fume hood.

Q3: What should I do with waste containing chromium acetate?

All chromium acetate waste must be collected separately as hazardous heavy metal waste. Contact your institution's environmental health and safety (EHS) department for specific packaging, labeling, and disposal procedures. Never dispose of it with regular trash or down the drain.

The following workflow summarizes the key steps for safely handling **Chromium(III) Acetate** in the laboratory.



[Click to download full resolution via product page](#)

Laboratory Safety Workflow for Chromium(III) Acetate

Key Takeaways for Researchers

- **Differentiate Chromium Forms:** Always confirm you are using the less hazardous **Chromium(III)** acetate, not Chromium(VI).

- **Prevent Inhalation:** The primary risk is dust inhalation; always use powder handling techniques in a fume hood.
- **Contain Waste:** Properly collect and label all waste for professional disposal to meet environmental regulations.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Chromium(III) Acetate: A Versatile Catalyst for Dyeing & ... [decachem.com]

To cite this document: Smolecule. [handling chromium acetate safety precautions toxicity]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1900541#handling-chromium-acetate-safety-precautions-toxicity>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com